

Application Notes and Protocols for Intracerebroventricular Administration of L-152,804

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Compound of Interest

Compound Name: L 152804

Cat. No.: B1673691

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These application notes provide a comprehensive guide to the intracerebroventricular (i.c.v.) administration of L-152,804, a potent and selective non-peptide antagonist of the Neuropeptide Y (NPY) Y5 receptor. This document outlines the pharmacological properties of L-152,804, detailed protocols for its central administration in rodent models, and its effects on feeding behavior.

Pharmacological Profile of L-152,804

L-152,804 is a valuable research tool for investigating the physiological roles of the NPY Y5 receptor, which is implicated in various processes including appetite regulation, anxiety, and stress responses.[1] Its high selectivity for the Y5 receptor over other NPY receptor subtypes (Y1, Y2, and Y4) makes it a precise tool for elucidating Y5-specific functions.[2]

Quantitative Data: Receptor Binding Affinity and Potency

The following table summarizes the in vitro binding affinity and functional potency of L-152,804.

Parameter	Species	Value	Reference
Ki (Binding Affinity)	Human Y5 Receptor	26 nM	[2]
Rat Y5 Receptor	31 nM	[2]	
IC50 (Functional Potency)	Inhibition of NPY-induced Ca ²⁺ increase (Human Y5)	210 nM	[2]

Experimental Protocols

Protocol 1: Preparation of L-152,804 for Intracerebroventricular Administration

Materials:

- L-152,804 powder
- Sterile artificial cerebrospinal fluid (aCSF) or sterile 0.9% saline
- Dimethyl sulfoxide (DMSO), if necessary for solubility
- Vortex mixer
- Sterile microcentrifuge tubes
- Sterile filters (0.22 µm)

Procedure:

- Vehicle Selection: The preferred vehicle for i.c.v. injection is sterile aCSF to mimic the composition of the brain's extracellular fluid. Sterile 0.9% saline is an acceptable alternative.
- Solubilization: L-152,804 is soluble in DMSO. For in vivo experiments, it is crucial to minimize the final concentration of DMSO.
 - Prepare a stock solution of L-152,804 in 100% DMSO.

- For the final injection solution, dilute the stock solution in aCSF or saline. The final concentration of DMSO should ideally be below 1% to avoid neurotoxicity.
- Concentration Calculation: The final concentration of the L-152,804 solution will depend on the desired dose and the injection volume (typically 1-5 μL for mice and up to 10 μL for rats). For example, to administer a 30 μg dose in a 5 μL volume, the required concentration is 6 mg/mL.
- Preparation:
 - On the day of the experiment, prepare the final solution by diluting the stock solution in sterile aCSF or saline.
 - Vortex the solution thoroughly to ensure it is fully dissolved.
 - Filter the final solution through a sterile 0.22 μm syringe filter to remove any potential contaminants.
- Quality Control: Visually inspect the solution to ensure it is clear and free of precipitation before injection. The pH should be close to physiological pH (7.2-7.4).

Protocol 2: Stereotaxic Surgery for Intracerebroventricular Cannula Implantation in Rats

This protocol describes the surgical implantation of a guide cannula into the lateral ventricle of a rat for subsequent i.c.v. injections.

Materials:

- Stereotaxic apparatus
- Anesthesia machine (e.g., isoflurane)
- Heating pad
- Surgical instruments (scalpel, forceps, hemostats, drill, etc.)
- Guide cannula and dummy cannula

- Skull screws
- Dental cement
- Suture material
- Analgesics and antibiotics
- Ophthalmic ointment

Procedure:

- Animal Preparation:
 - Anesthetize the rat using isoflurane (5% for induction, 1-2% for maintenance).
 - Shave the scalp and place the animal in the stereotaxic frame. Ensure the head is level.
 - Apply ophthalmic ointment to the eyes to prevent them from drying.
 - Maintain the animal's body temperature at 37°C with a heating pad.
- Surgical Procedure:
 - Administer a local anesthetic to the scalp.
 - Make a midline incision on the scalp to expose the skull.
 - Clean and dry the skull surface.
 - Identify and mark the bregma (the junction of the sagittal and coronal sutures).
 - Determine the stereotaxic coordinates for the lateral ventricle. For rats, typical coordinates relative to bregma are: Anteroposterior (AP): -0.8 mm; Mediolateral (ML): ± 1.5 mm; Dorsoventral (DV): -3.5 mm from the skull surface.
 - Drill a small hole at the determined coordinates.
 - Drill additional holes for the anchor screws.

- Insert the guide cannula into the drilled hole until it reaches the target DV coordinate.
- Secure the cannula to the skull using dental cement and the anchor screws.
- Post-Surgical Care:
 - Insert a dummy cannula into the guide cannula to keep it patent.
 - Suture the scalp incision.
 - Administer post-operative analgesics and antibiotics as per approved protocols.
 - Monitor the animal closely during recovery until it is fully mobile.
 - Allow the animal to recover for at least one week before commencing i.c.v. injections.

Protocol 3: Intracerebroventricular Injection Procedure

Materials:

- Internal injection cannula (sized to extend slightly beyond the guide cannula)
- Polyethylene (PE) tubing
- Hamilton syringe
- Infusion pump (optional)
- Prepared L-152,804 solution

Procedure:

- Preparation:
 - Gently handle and restrain the animal.
 - Remove the dummy cannula from the implanted guide cannula.
- Injection:

- Connect the Hamilton syringe containing the L-152,804 solution to the internal injection cannula via PE tubing.
- Carefully insert the internal cannula into the guide cannula.
- Infuse the solution slowly over 1-2 minutes. A microinjection pump can be used for a more controlled infusion.
- Post-Injection:
 - Leave the injection cannula in place for an additional minute to allow for diffusion and prevent backflow.
 - Slowly withdraw the injection cannula and replace the dummy cannula.
 - Return the animal to its home cage and monitor for any adverse reactions.

Effects of Intracerebroventricular L-152,804 on Feeding Behavior

Intracerebroventricular administration of L-152,804 has been shown to antagonize the effects of Y5 receptor agonists on food intake.

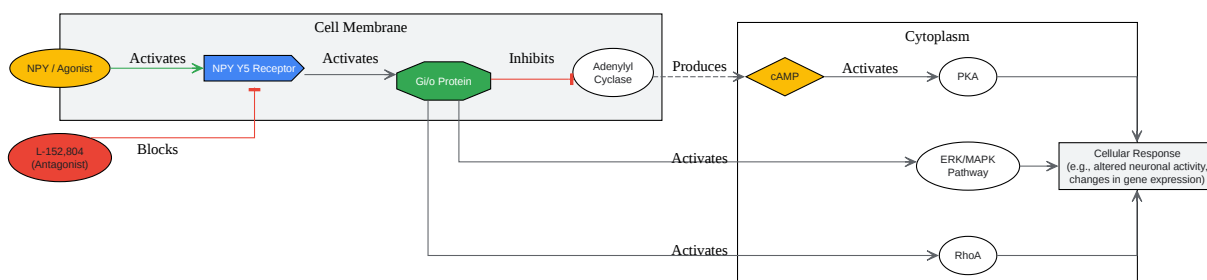
Quantitative Data: Effects on Food Intake in Satiated Rats

Treatment	Dose (i.c.v.)	Effect on Food Intake	Reference
L-152,804	30 µg	Significantly inhibited food intake evoked by i.c.v. bovine pancreatic peptide (bPP; 5 µg)	[2]
L-152,804	30 µg	Did not significantly inhibit food intake evoked by i.c.v. Neuropeptide Y (NPY; 5 µg)	[2]

These findings suggest that while the Y5 receptor is involved in feeding regulation, NPY-induced feeding may be mediated by other NPY receptor subtypes in addition to Y5.[2]

Visualizations

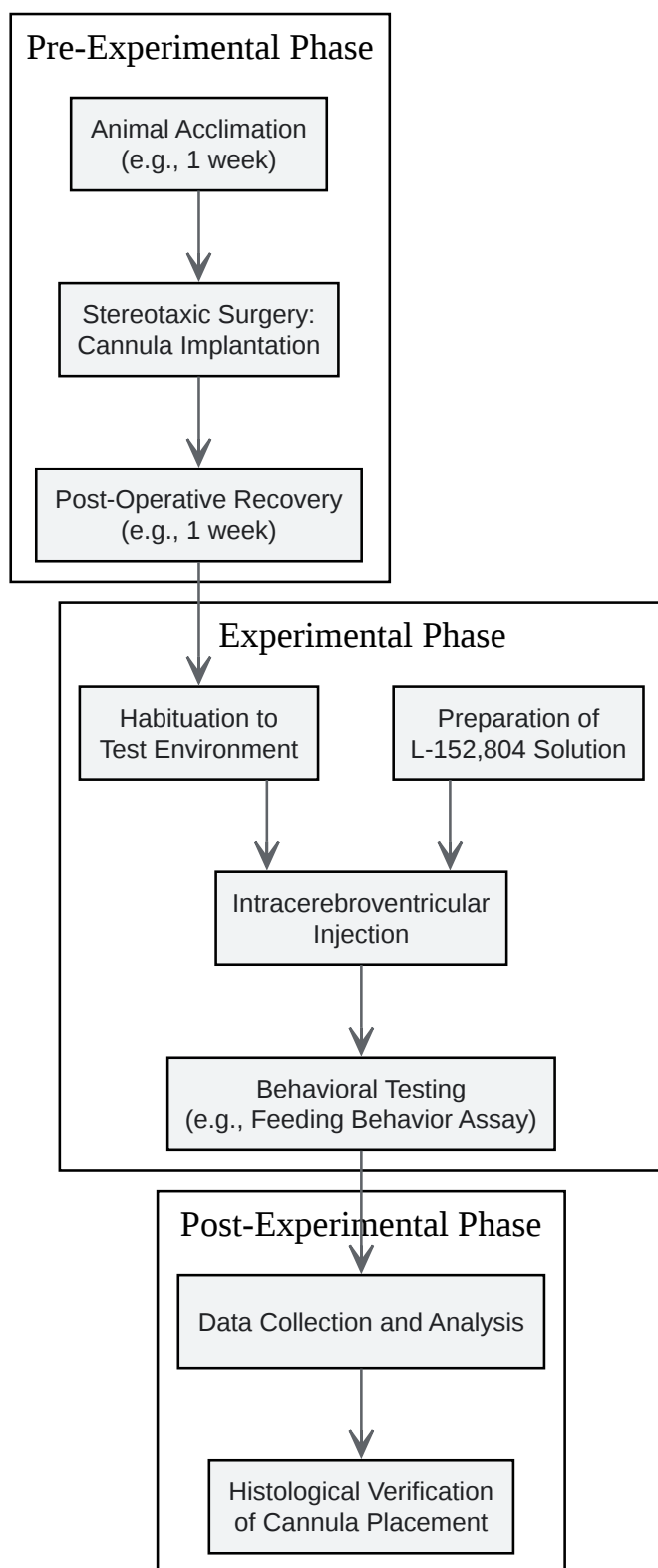
NPY Y5 Receptor Signaling Pathway



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Caption: NPY Y5 Receptor Signaling Cascade.

Experimental Workflow: I.C.V. Administration and Behavioral Testing



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Caption: I.C.V. Drug Administration Workflow.

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References

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